E3 Ligase Recruitment by a VHL-Based VEGFR-2 PROTAC: A Technical Guide

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Compound of Interest	
Compound Name:	PROTAC VEGFR-2 degrader-2
Cat. No.:	B12415593

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This technical guide provides an in-depth overview of the mechanism and evaluation of a Proteolysis Targeting Chimera (PROTAC) designed to degrade Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) by recruiting the von Hippel-Lindau (VHL) E3 ubiquitin ligase. This document details the underlying biological pathways, experimental methodologies for characterization, and quantitative data for a representative VHL-recruiting VEGFR-2 PROTAC, referred to herein as "**PROTAC VEGFR-2 degrader-2**."
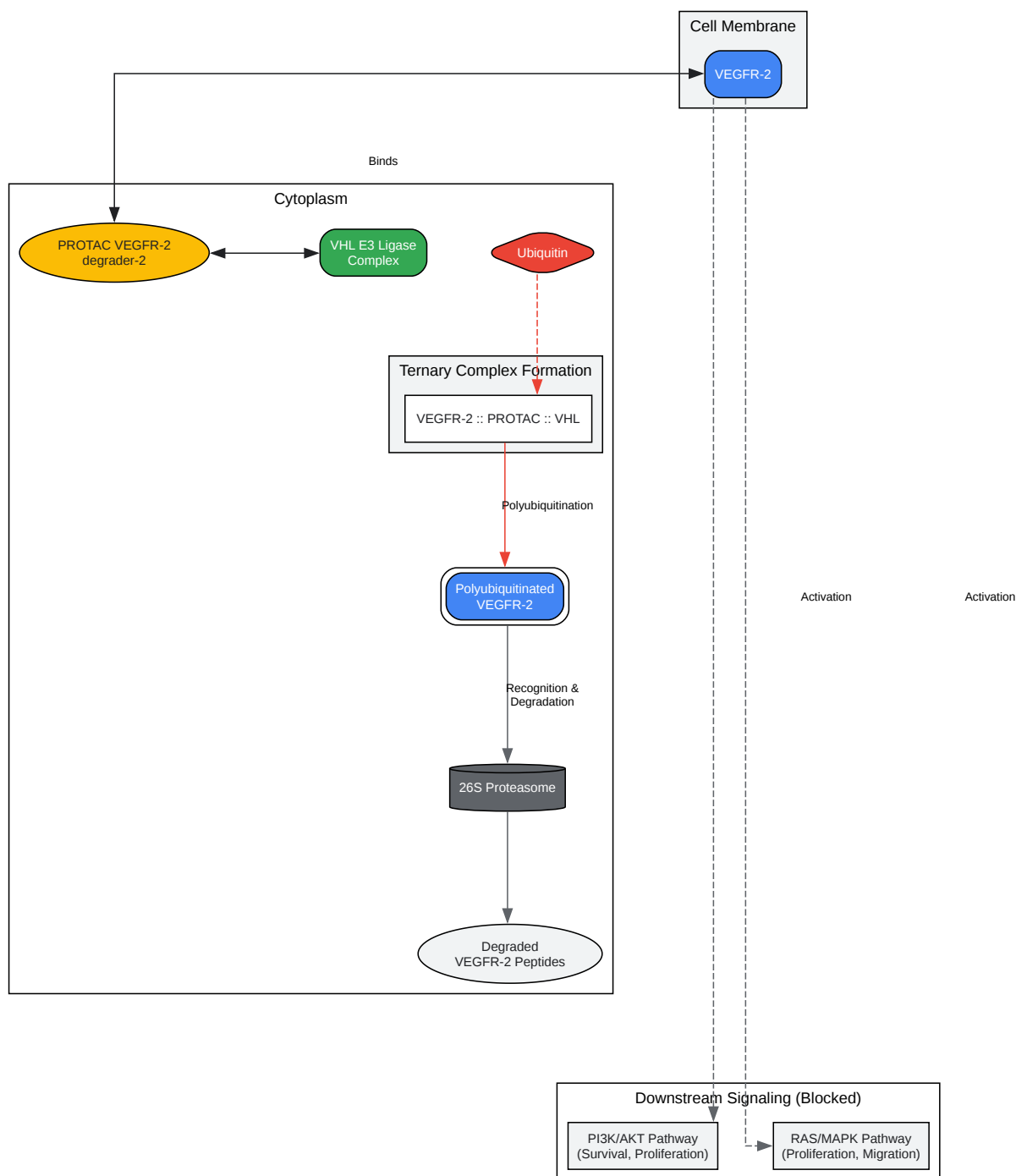
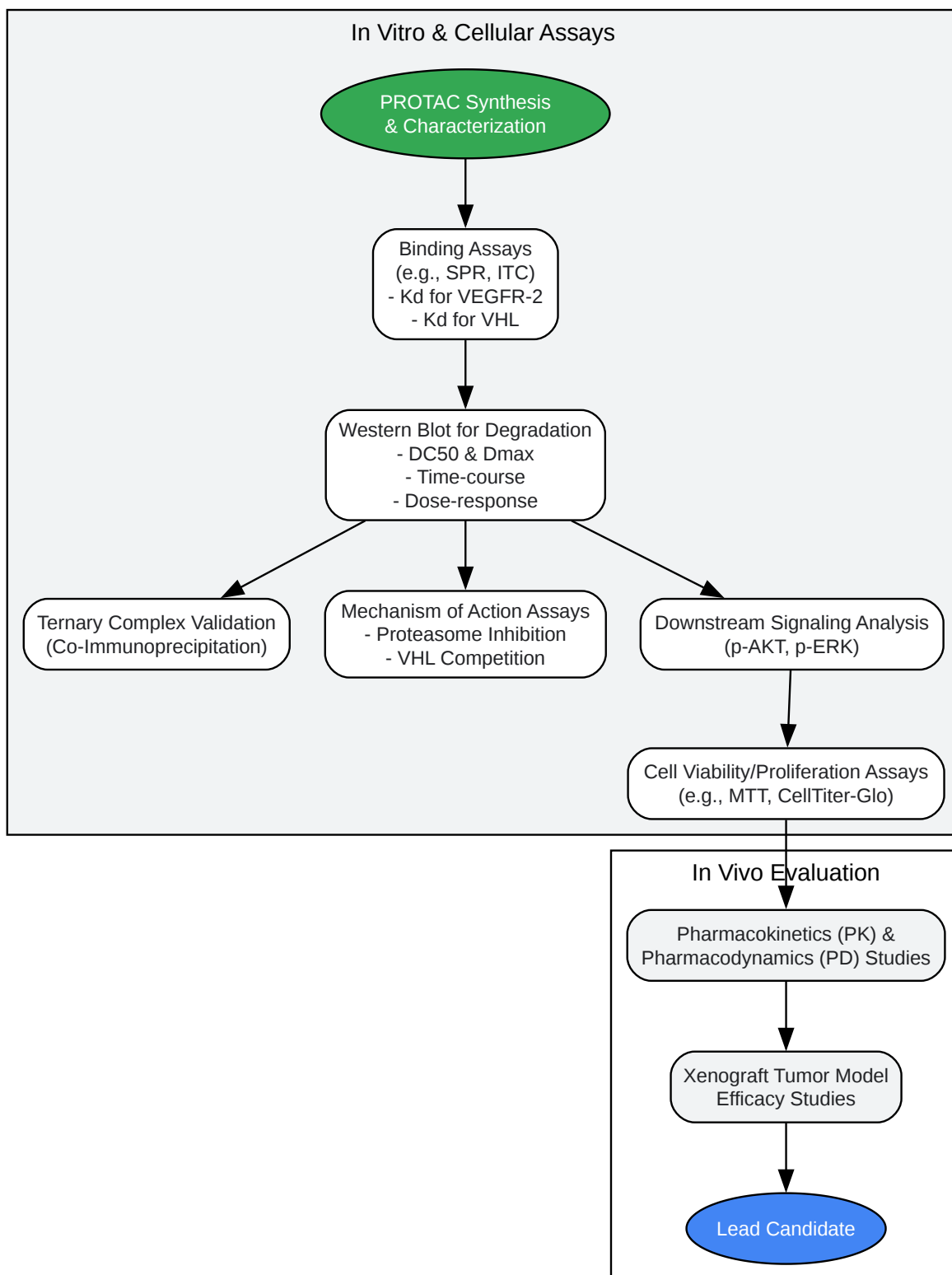## Introduction to VEGFR-2 Targeted Protein Degradation

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a key mediator of angiogenesis, the formation of new blood vessels, a process critical for tumor growth and metastasis. Inhibition of VEGFR-2 signaling is a clinically validated anti-cancer strategy. PROTAC technology offers a novel therapeutic modality by inducing the degradation of target proteins rather than just inhibiting their activity. A VEGFR-2 PROTAC consists of a ligand that binds to VEGFR-2, a linker, and a ligand that recruits an E3 ubiquitin ligase. This tripartite composition facilitates the formation of a ternary complex between VEGFR-2 and the E3 ligase, leading to the ubiquitination and subsequent proteasomal degradation of VEGFR-2. This guide focuses on a VEGFR-2 PROTAC that hijacks the VHL E3 ligase.

Mechanism of Action: VHL-Mediated VEGFR-2 Degradation

The "**PROTAC VEGFR-2 degrader-2**" functions by forming a ternary complex with VEGFR-2 and the VHL E3 ligase complex. This proximity induces the VHL complex to polyubiquitinate VEGFR-2. The polyubiquitin chain acts as a recognition signal for the 26S proteasome, which then degrades the VEGFR-2 protein.

Below is a diagram illustrating the signaling pathway of VEGFR-2 and the mechanism of its degradation mediated by the VHL-recruiting PROTAC.

Cell Membrane

VEGFR-2

Binds

Cytoplasm

PROTAC VEGFR-2 degrader-2

VHL E3 Ligase Complex

Ubiquitin

Ternary Complex Formation

VEGFR-2 :: PROTAC :: VHL

Polyubiquitination

Polyubiquitinated VEGFR-2

Activation

Activation

Recognition & Degradation

26S Proteasome

Degraded VEGFR-2 Peptides

Downstream Signaling (Blocked)

PI3K/AKT Pathway (Survival, Proliferation)

RAS/MAPK Pathway (Proliferation, Migration)

In Vitro & Cellular Assays

PROTAC Synthesis & Characterization

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Binding Assays (e.g., SPR, ITC)
- Kd for VEGFR-2
- Kd for VHL

↓

Western Blot for Degradation
- DC50 & Dmax
- Time-course
- Dose-response

↓

- **Ternary Complex Validation (Co-Immunoprecipitation)**
- **Mechanism of Action Assays**
  - Proteasome Inhibition
  - VHL Competition
- **Downstream Signaling Analysis (p-AKT, p-ERK)**

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Cell Viability/Proliferation Assays (e.g., MTT, CellTiter-Glo)

In Vivo Evaluation

Pharmacokinetics (PK) & Pharmacodynamics (PD) Studies

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Xenograft Tumor Model Efficacy Studies

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Lead Candidate

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